

Application Note and Protocol: Purification of 2-Phenoxynicotinic Acid by Recrystallization

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Compound of Interest

Compound Name: 2-Phenoxynicotinic acid

Cat. No.: B186817

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Audience: Researchers, scientists, and drug development professionals.

Objective: This document provides a detailed protocol for the purification of **2-phenoxynicotinic acid** using the recrystallization technique. The procedure is designed to be a starting point for optimization in a laboratory setting.

Introduction

2-Phenoxynicotinic acid is a chemical compound with the molecular formula $C_{12}H_9NO_3$ [1][2][3]. It is also known as 2-phenoxypyridine-3-carboxylic acid[1][2][3]. As with many synthesized organic compounds, crude **2-phenoxynicotinic acid** often contains impurities from the reaction mixture, such as starting materials, byproducts, or residual solvents. Recrystallization is a fundamental and effective technique for the purification of solid organic compounds, aiming to obtain a product with high purity by separating it from contaminants[4][5][6].

This application note details a general procedure for the purification of **2-phenoxynicotinic acid** by single-solvent recrystallization. The choice of an appropriate solvent is critical for successful recrystallization; the ideal solvent should dissolve the compound well at elevated temperatures but poorly at lower temperatures[5]. Based on the chemical structure of **2-phenoxynicotinic acid**, which contains both a polar carboxylic acid group and less polar aromatic rings, a moderately polar solvent is a suitable starting point.

Physicochemical Properties of 2-Phenoxynicotinic Acid

A summary of the key physical and chemical properties of **2-phenoxynicotinic acid** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₉ NO ₃	[1][2]
Molecular Weight	215.20 g/mol	[1][2]
Melting Point	172-175 °C	[2]
Appearance	White to off-white solid	[2]
IUPAC Name	2-phenoxy pyridine-3-carboxylic acid	[1]

Experimental Protocol: Recrystallization of 2-Phenoxynicotinic Acid

This protocol outlines the steps for the purification of **2-phenoxynicotinic acid** using ethanol as the recrystallization solvent. Researchers may need to adapt the solvent choice and volumes based on the specific impurities present in their crude sample.

3.1. Materials and Equipment

- Crude **2-phenoxynicotinic acid**
- Ethanol (95% or absolute)
- Distilled water (for cooling bath)
- Ice
- Erlenmeyer flasks (two sizes, e.g., 50 mL and 100 mL)

- Hot plate with magnetic stirring capability
- Magnetic stir bar
- Stemless funnel
- Fluted filter paper
- Büchner funnel and flask
- Vacuum source
- Spatula
- Watch glass
- Melting point apparatus

3.2. Safety Precautions

- **2-Phenoxynicotinic acid** may cause skin, eye, and respiratory irritation[1][2].
- Handle the compound in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves.
- Ethanol is flammable; avoid open flames and use a hot plate for heating.

3.3. Recrystallization Procedure

- Dissolution:
 - Place a sample of crude **2-phenoxynicotinic acid** (e.g., 1.0 g) into an Erlenmeyer flask with a magnetic stir bar.
 - Add a minimal amount of ethanol to the flask to just cover the solid.
 - Gently heat the mixture on a hot plate with stirring.

- Add more ethanol dropwise while heating and stirring until the solid completely dissolves. Avoid adding an excess of solvent to ensure a good yield.
- Hot Filtration (if necessary):
 - If the solution contains insoluble impurities, perform a hot filtration.
 - Preheat a second Erlenmeyer flask and a stemless funnel with fluted filter paper by placing them on the hot plate.
 - Quickly pour the hot solution through the pre-warmed filtration setup to remove insoluble materials.
- Crystallization:
 - Remove the flask containing the clear solution from the heat and allow it to cool slowly to room temperature. Covering the flask with a watch glass will prevent solvent evaporation and contamination.
 - Crystal formation should be observed as the solution cools.
 - Once the flask has reached room temperature, place it in an ice-water bath for approximately 15-20 minutes to maximize crystal formation.
- Crystal Collection and Washing:
 - Collect the purified crystals by vacuum filtration using a Büchner funnel.
 - Wash the crystals with a small amount of ice-cold ethanol to remove any remaining soluble impurities.
 - Continue to draw air through the filter cake for several minutes to help dry the crystals.
- Drying and Characterization:
 - Transfer the purified crystals to a pre-weighed watch glass.

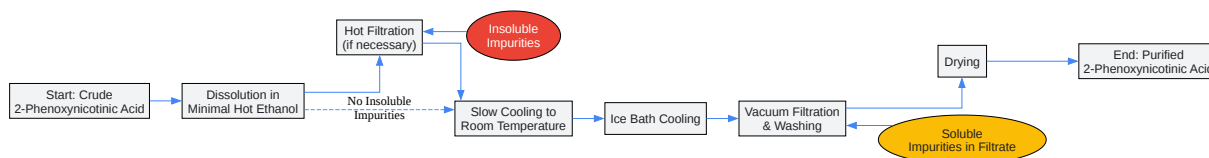
- Dry the crystals in a vacuum oven at a temperature below the melting point until a constant weight is achieved.
- Determine the yield of the purified **2-phenoxy nicotinic acid**.
- Measure the melting point of the purified product and compare it to the literature value and the melting point of the crude material. A sharper and higher melting point range indicates increased purity.

Data Presentation

The following table provides a template for recording the quantitative data from the recrystallization experiment.

Parameter	Value
Mass of Crude 2-Phenoxy nicotinic Acid	
Volume of Recrystallization Solvent (Ethanol)	
Mass of Purified 2-Phenoxy nicotinic Acid	
Percent Yield	
Melting Point of Crude Material	
Melting Point of Purified Material	
Appearance of Crude Material	
Appearance of Purified Material	

Experimental Workflow Diagram



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Caption: Workflow for the purification of **2-phenoxynicotinic acid**.

This application note provides a foundational method for the purification of **2-phenoxynicotinic acid**. For optimal results, further optimization of the solvent system and crystallization conditions may be required depending on the nature and quantity of the impurities.

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- To cite this document: BenchChem. [Application Note and Protocol: Purification of 2-Phenoxynicotinic Acid by Recrystallization]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b186817#purification-of-2-phenoxynicotinic-acid-by-recrystallization>]

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